

# Investigating Cellular Processes with 16-Epi-latrunculin B: Application Notes and Protocols

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## Compound of Interest

Compound Name: 16-Epi-latrunculin B

Cat. No.: B162478

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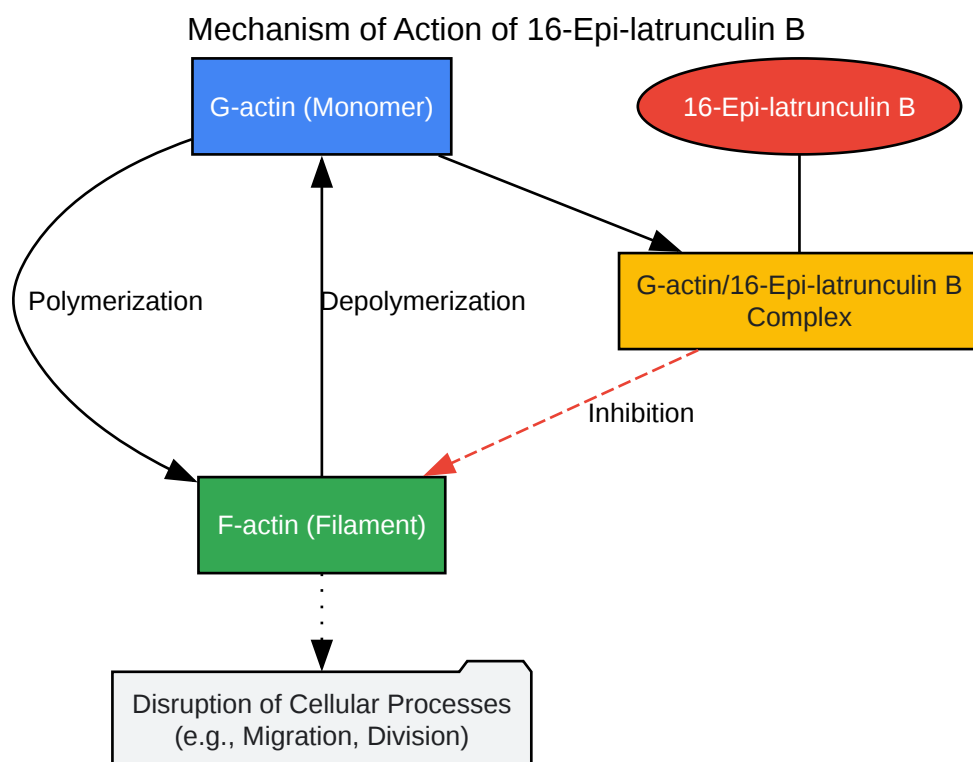
## Introduction

**16-Epi-latrunculin B** is a stereoisomer of Latrunculin B, a marine macrolide toxin originally isolated from the sponge *Latrunculia magnifica*. Like other members of the latrunculin family, **16-Epi-latrunculin B** serves as a potent inhibitor of actin polymerization.[1][2] It functions by sequestering globular actin (G-actin) monomers, thereby preventing their incorporation into filamentous actin (F-actin) filaments.[2][3] This disruption of the actin cytoskeleton has profound effects on a multitude of cellular processes, making **16-Epi-latrunculin B** a valuable tool for investigating cell motility, division, intracellular transport, and signal transduction.[4] Furthermore, its cytotoxic and antiviral properties suggest its potential in drug development.[5]

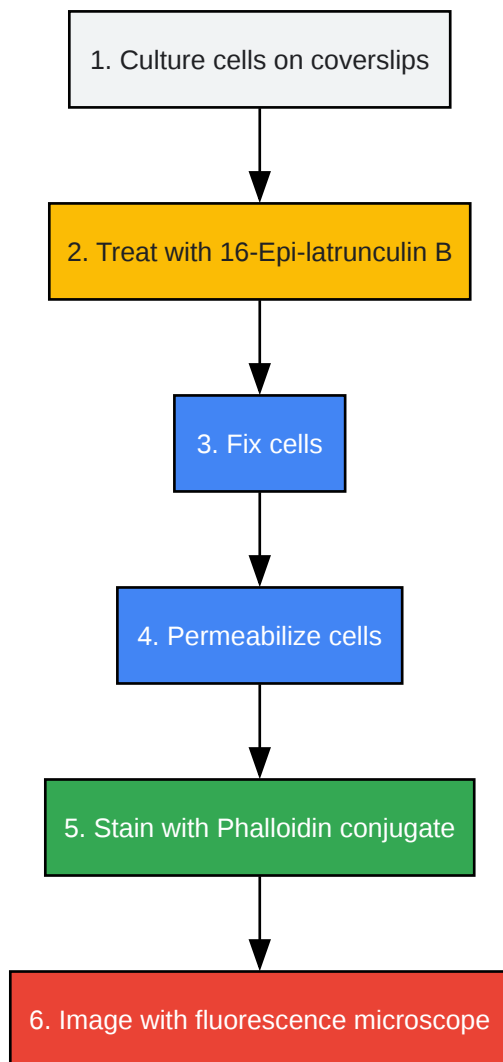
These application notes provide detailed protocols for utilizing **16-Epi-latrunculin B** to study its effects on the actin cytoskeleton, cell viability, and cell migration.

## Mechanism of Action

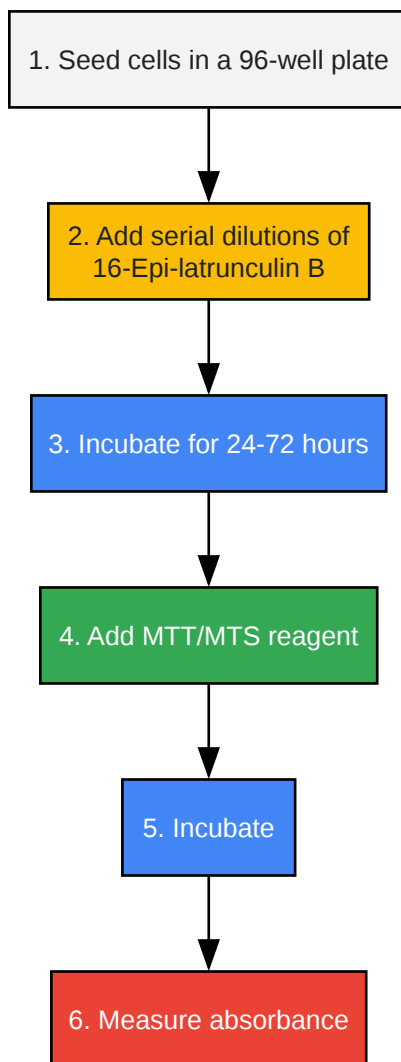
**16-Epi-latrunculin B** disrupts actin dynamics through a well-defined mechanism. It forms a 1:1 complex with G-actin, preventing the polymerization of G-actin into F-actin.[2] This sequestration of actin monomers shifts the equilibrium towards F-actin depolymerization, leading to a net disassembly of actin filaments.[3] The disruption of the actin cytoskeleton, a critical component of the cell's structural framework, impacts numerous cellular functions that are dependent on dynamic actin rearrangements.[4]



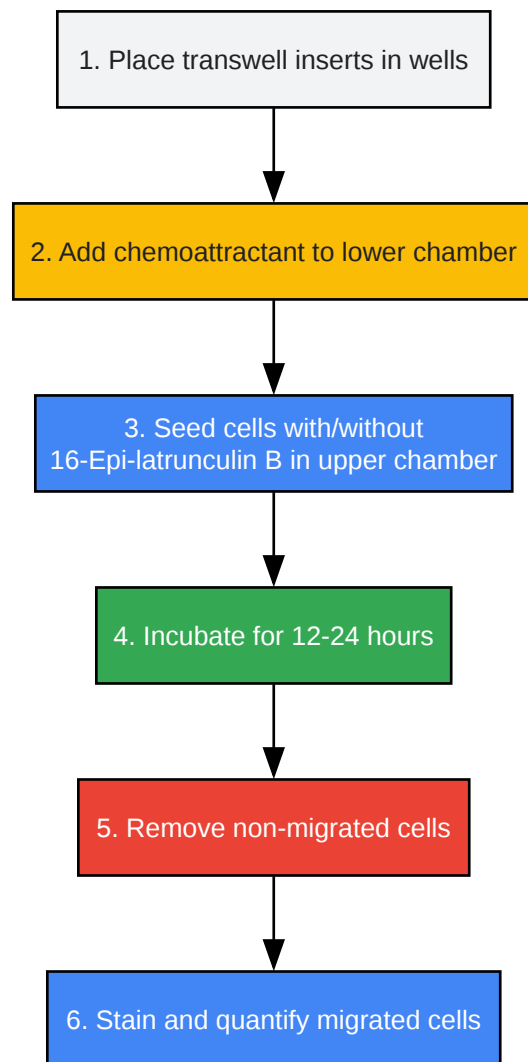
## Workflow for Actin Cytoskeleton Staining



## Workflow for Cytotoxicity Assay



## Workflow for Transwell Migration Assay



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## References

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- 5. Toward computing relative configurations: 16-epi-latrunculin B, a new stereoisomer of the actin polymerization inhibitor latrunculin B - PubMed [pubmed.ncbi.nlm.nih.gov]
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